

Replicating the Bioactivity of 4-Hydroxybenzyl Isothiocyanate: A Comparative Guide

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Compound of Interest

Compound Name: *4-Hydroxybenzyl isothiocyanate*

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This guide provides a comprehensive overview of the reported bioactivity of **4-hydroxybenzyl isothiocyanate** (4-HBITC), a naturally occurring isothiocyanate found in white mustard seeds (*Sinapis alba*). To facilitate the replication of published findings, this document presents a comparative analysis of 4-HBITC's performance against other well-studied isothiocyanates, supported by experimental data and detailed methodologies.

Comparative Bioactivity Data

The following tables summarize the quantitative data on the anti-cancer, antioxidant, and anti-inflammatory activities of **4-hydroxybenzyl isothiocyanate** and other relevant isothiocyanates.

Table 1: Comparative Anti-Cancer Activity of Isothiocyanates (IC50 values in μM)

Isothiocyanate	Cancer Cell Line	IC50 (µM)	Reference
4-Hydroxybenzyl Isothiocyanate (4-HBITC)	SH-SY5Y (Neuroblastoma)	~60 (at 48h, ~40% inhibition)	
U87MG (Glioblastoma)		>60 (at 48h)	
Sulforaphane (SFN)	MCF-7 (Breast Cancer)	5	
T47D (Breast Cancer)		6.6	
BT-474 (Breast Cancer)		15	
HepG2 (Liver Cancer)		33.8 (at 72h)	
Phenethyl Isothiocyanate (PEITC)	Prostate Cancer Cells	7	
Benzyl Isothiocyanate (BITC)	Various Cancer Cell Lines	Data not available in a comparable format	

*Note: The IC50 value

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